

# Application Notes and Protocols for High-Throughput Screening Assays Using AS2863619

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## Compound of Interest

Compound Name: AS2863619 free base

Cat. No.: B2896920

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing AS2863619, a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and CDK19, in high-throughput screening (HTS) assays. The primary application of AS2863619 in this context is as a positive control for the discovery of novel small molecules that induce the expression of Forkhead box P3 (Foxp3), a master regulator of regulatory T cells (Tregs).

## Introduction

AS2863619 is a small molecule inhibitor of CDK8 and CDK19 with high potency.<sup>[1][2][3][4][5]</sup> Inhibition of these kinases by AS2863619 leads to the enhanced activation of Signal Transducer and Activator of Transcription 5 (STAT5). Activated STAT5 promotes the transcription of the FOXP3 gene, leading to the differentiation of conventional T cells into immunosuppressive Tregs. This mechanism of action makes AS2863619 an invaluable tool for the development of novel immunomodulatory therapies.

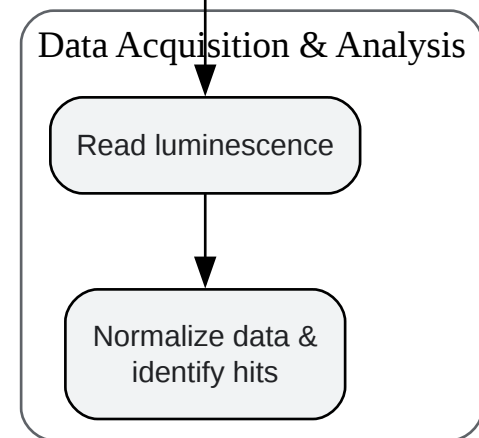
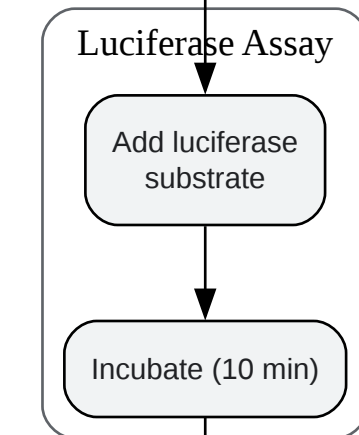
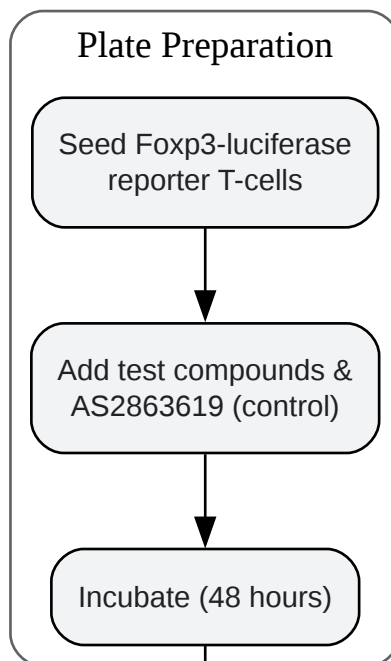
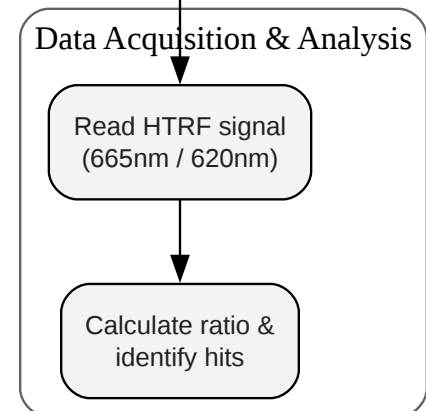
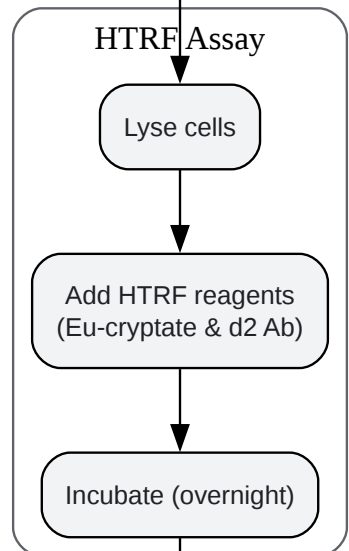
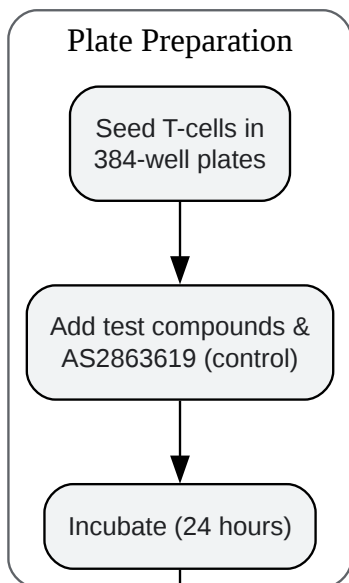
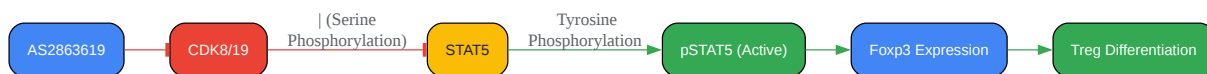
## Data Presentation

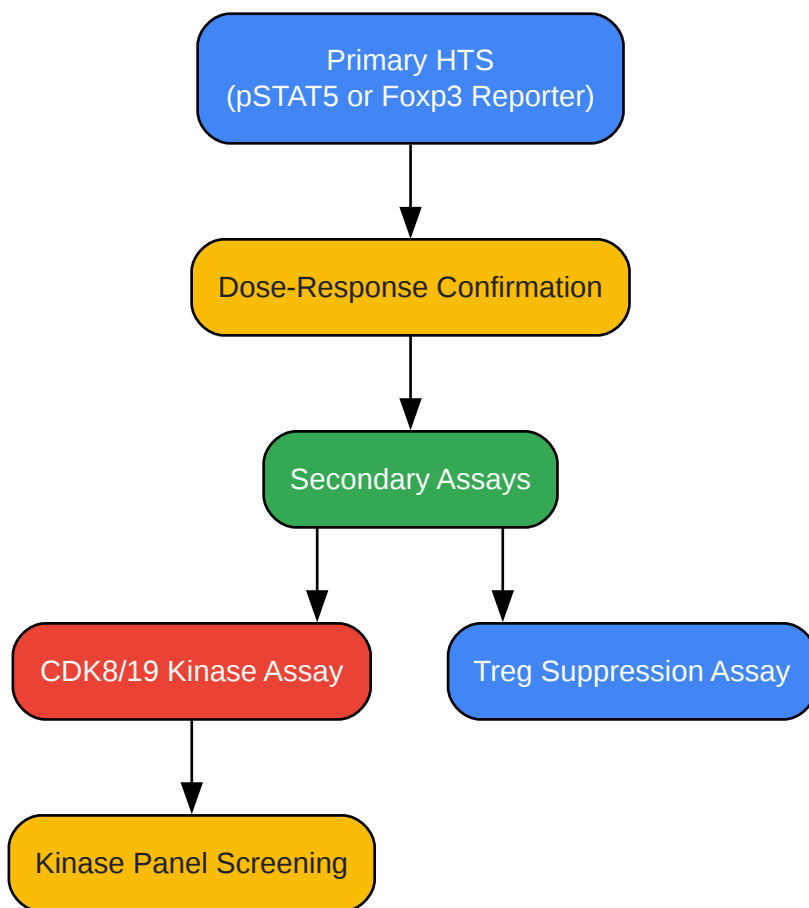
The following table summarizes the key quantitative data for AS2863619, which is essential for its use as a reference compound in HTS assays.

Parameter	Value	Target/Effect	Reference
IC50 (CDK8)	0.61 nM	Enzyme Inhibition	
IC50 (CDK19)	4.28 nM	Enzyme Inhibition	
EC50 (Foxp3 Induction)	32.5 nM	Cellular Activity	

## Signaling Pathway

The signaling pathway modulated by AS2863619 is initiated by the inhibition of CDK8/19, leading to the activation of STAT5 and subsequent expression of Foxp3.





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